

Determining the Biological Potency of Gibberellins: A Guide to Bioassays

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Compound of Interest

Compound Name: Gibbane

Cat. No.: B1244497

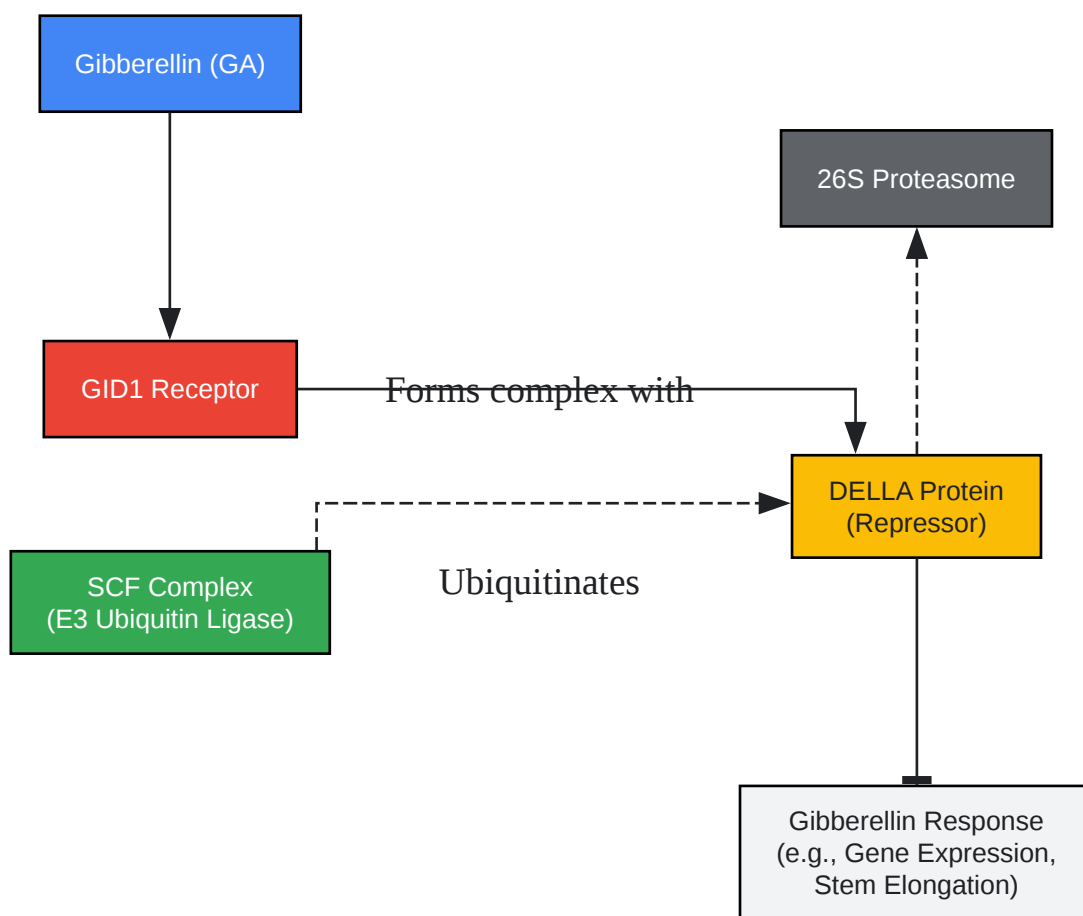
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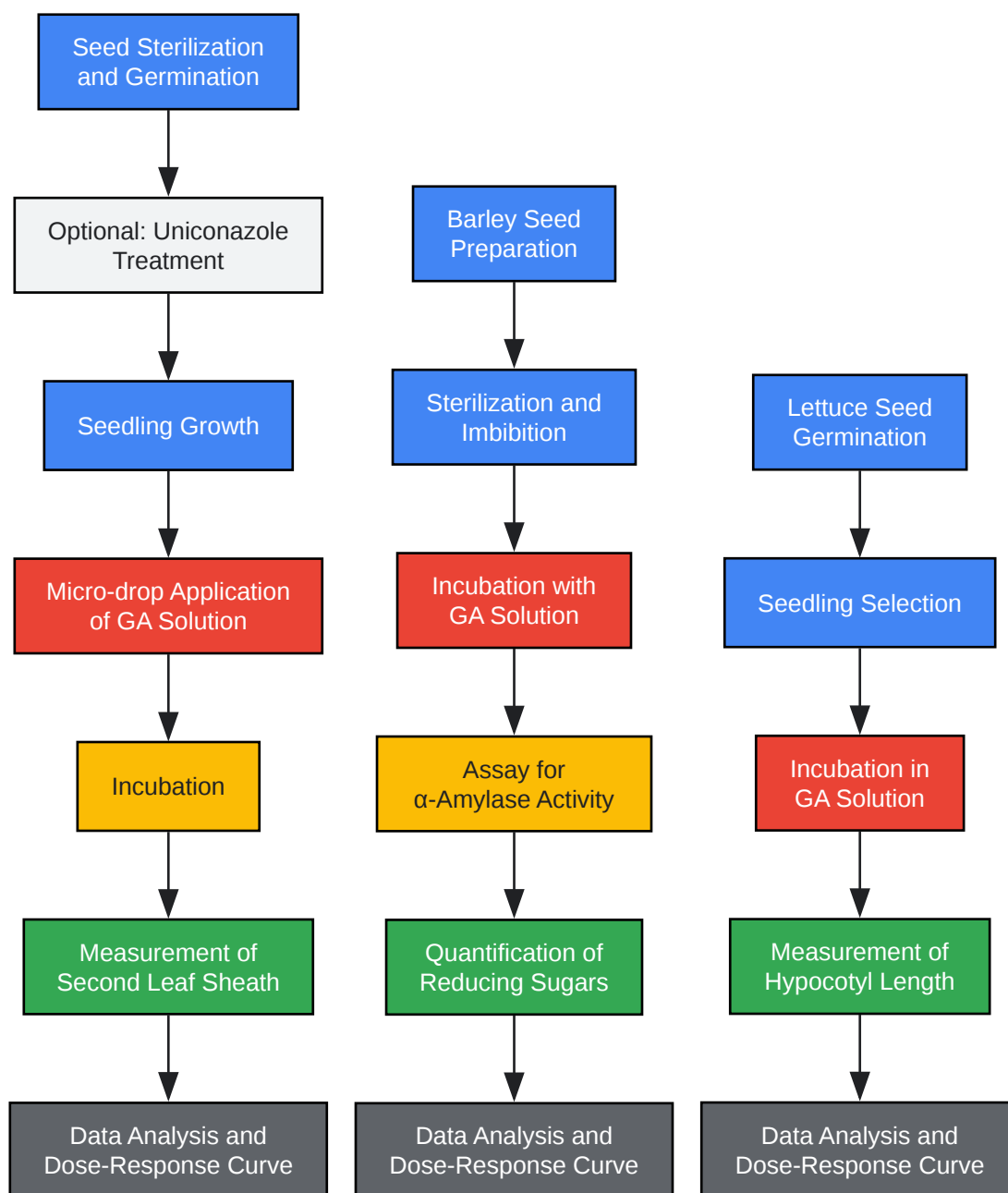
Application Notes and Protocols for Researchers in Plant Biology and Drug Development

Gibberellins (GAs) are a class of tetracyclic diterpenoid phytohormones that are critical regulators of plant growth and development, influencing processes such as seed germination, stem elongation, leaf expansion, and flowering.[1] The ability to accurately quantify the biological activity of these compounds is essential for both fundamental plant science research and the development of new plant growth regulators. This document provides detailed application notes and protocols for three widely used bioassays for determining the biological activity of gibberellins: the Dwarf Rice Micro-Drop Bioassay, the Barley Aleurone Bioassay, and the Lettuce Hypocotyl Bioassay.

Gibberellin Signaling Pathway

Gibberellins exert their effects by initiating a signaling cascade that leads to changes in gene expression. The process begins with the binding of a bioactive GA to its receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1).[2] This binding event promotes the interaction of GID1 with DELLA proteins, which are transcriptional regulators that act as repressors of GA-responsive genes.[3] The formation of the GA-GID1-DELLA complex targets the DELLA protein for ubiquitination and subsequent degradation by the 26S proteasome.[3] The degradation of DELLA proteins relieves their repressive effects, allowing for the transcription of GA-responsive genes, which in turn leads to various physiological responses such as cell elongation and enzyme synthesis.[4]





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